

Technical Guide: Physical Properties of 2-(4-Pentynyloxy)tetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Pentynyloxy)tetrahydro-2H-pyran

Cat. No.: B147264

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Authored for: Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of **2-(4-Pentynyloxy)tetrahydro-2H-pyran**, a key intermediate in the synthesis of various biologically active molecules. This document includes a detailed summary of its physical and chemical characteristics, standardized experimental protocols for property determination, and a visualization of its role in synthetic pathways. The information is intended to support research and development activities where this compound is utilized.

Core Physical and Chemical Properties

2-(4-Pentynyloxy)tetrahydro-2H-pyran (CAS No. 62992-46-5) is an organic compound featuring a tetrahydro-2H-pyran ring substituted with a pentynyloxy group.^[1] This structure makes it a valuable building block in organic synthesis.^[1] Its primary application of note is as a reagent in the synthesis of (+)-Citrafungin A, an antifungal agent that acts as a geranylgeranyltransferase (GGTase) inhibitor.^{[1][2]}

Quantitative Data Summary

The known physical properties of **2-(4-Pentynyloxy)tetrahydro-2H-pyran** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1] [2] [3] [4]
Molecular Weight	168.23 g/mol	[1] [2] [3] [5]
Boiling Point	40-45 °C at 0.03 mmHg	[1] [6]
Density	0.968 g/mL at 25 °C	[1] [6]
Refractive Index (n ₂₀ /D)	1.4570	[1] [6]
Melting Point	84-88 °C	[1] [6]
Flash Point	177 °C	[1] [6]
Vapor Pressure	0.048 mmHg at 25°C	[1]
Appearance	Colorless to pale yellow liquid; Neat	[2] [4]
Solubility	Data not readily available	[1]
Storage Temperature	2-8°C	[1] [6]

Experimental Protocols for Property Determination

The following sections detail standardized laboratory methodologies for determining the key physical properties of liquid compounds such as **2-(4-Pentynyloxy)tetrahydro-2H-pyran**.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[2\]](#) A common and efficient method for determining the boiling point of a small liquid sample is the capillary tube method.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)

- Thermometer (-10 to 250°C range)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small volume (a few milliliters) of the liquid sample, **2-(4-Pentynyloxy)tetrahydro-2H-pyran**, is placed into the small test tube.^[6]
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire apparatus is immersed in a heating bath (Thiele tube). The top of the sample should be below the level of the heating fluid.
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly exit as bubbles.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.^[3]

Density Measurement

Density is the mass of a substance per unit volume ($\rho = m/V$).^[7] For a liquid, this can be determined gravimetrically using standard laboratory glassware.

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a more precise pycnometer
- Temperature control system (e.g., water bath) to maintain 25 °C

Procedure:

- A clean, dry graduated cylinder or pycnometer is weighed on an analytical balance, and its mass is recorded.^[8]
- A specific volume of **2-(4-Pentynyloxy)tetrahydro-2H-pyran** is carefully added to the graduated cylinder. The volume is recorded by reading the bottom of the meniscus. If using a pycnometer, it is filled to its calibrated volume.
- The cylinder or pycnometer containing the liquid is reweighed, and the new mass is recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by the measured volume.^[7]^[9]
This procedure should be repeated to ensure accuracy.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is measured using a refractometer.^[10]^[11]

Apparatus:

- Abbe refractometer or a digital refractometer
- Light source (typically a sodium D-line source, 589 nm)
- Pipette or dropper

- Cleaning solvent (e.g., acetone or ethanol) and soft lens tissue
- Constant temperature bath set to 20 °C

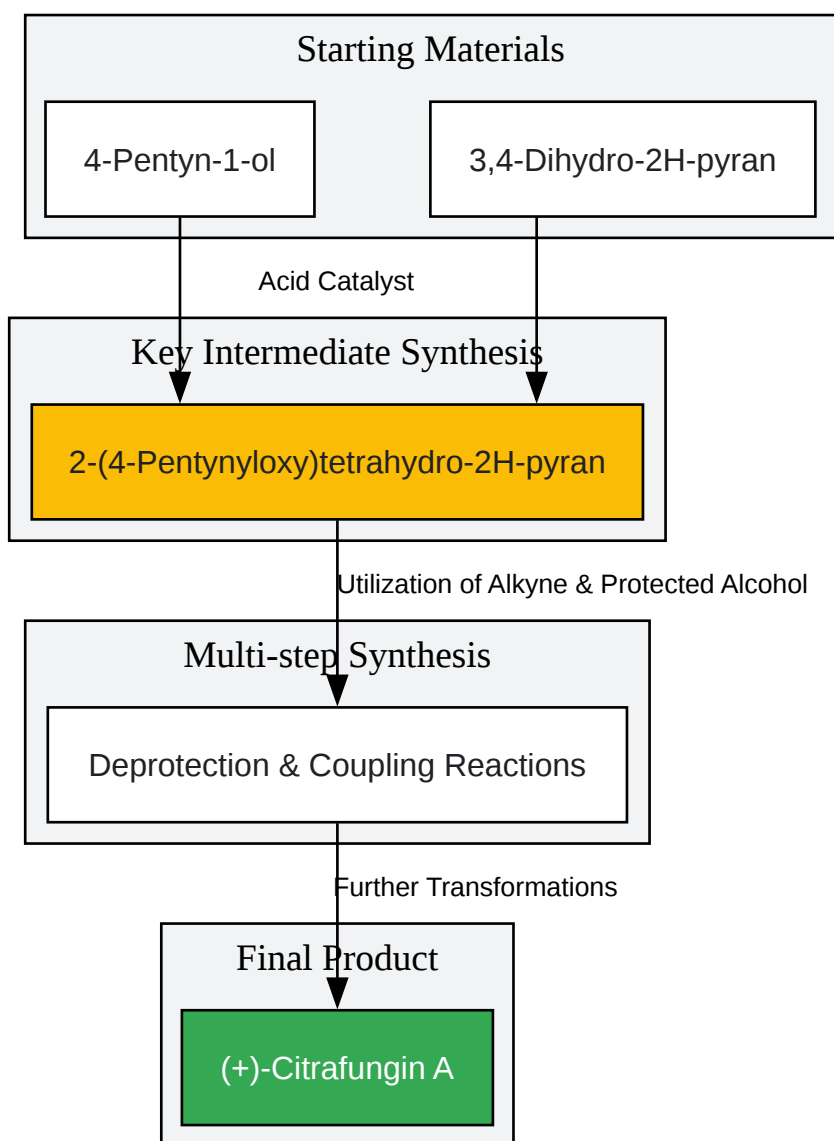
Procedure:

- Ensure the prism of the refractometer is clean and dry. Clean with a suitable solvent and soft tissue if necessary.^[5]
- Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).
- Using a clean pipette, place a few drops of **2-(4-Pentynyloxy)tetrahydro-2H-pyran** onto the surface of the lower prism.^[5]
- Close the prisms carefully to spread the liquid into a thin, uniform film.
- Allow the sample to equilibrate to the standard temperature of 20 °C, controlled by the circulating water bath.
- Adjust the refractometer controls to bring the dividing line between the light and dark fields into sharp focus within the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale.^[12]
- After the measurement, clean the prisms thoroughly.

Synthetic Pathway Visualization

2-(4-Pentynyloxy)tetrahydro-2H-pyran is a crucial intermediate. Its structure, containing a terminal alkyne and a protected alcohol (as a tetrahydropyranyl ether), allows for its use in complex molecular assembly. A primary example is its role in the synthesis of (+)-Citrafungin A, a GGTase inhibitor with antifungal properties.^{[1][2]}

The logical workflow for its application in a synthetic context can be visualized as follows:



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